

Technical Guide: 4-Bromo-N,N-dimethylaniline

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Compound of Interest

Compound Name: 4-bromo-N,N-dimethylaniline

Cat. No.: B1289101

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CAS Number: 586-77-6

Abstract: This technical guide provides a comprehensive overview of 4-bromo-N,N-dimethylaniline, a significant intermediate in the synthesis of various organic compounds. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the physicochemical properties, experimental protocols for synthesis and purification, and key applications of this compound. All quantitative data is presented in tabular format for ease of reference, and experimental workflows are visualized using diagrams to facilitate understanding.

Introduction

4-Bromo-N,N-dimethylaniline (CAS 586-77-6) is an aromatic amine that serves as a versatile building block in organic chemistry.^[1] Its structure, which includes a bromine atom and a dimethylamino group on a benzene ring, provides two reactive sites for various chemical transformations.^[1] The bromine atom is amenable to nucleophilic substitution and metal-catalyzed cross-coupling reactions, while the electron-donating dimethylamino group activates the aromatic ring.^[2] This dual reactivity makes it a valuable precursor in the synthesis of pharmaceuticals, agrochemicals, and dyes.^[3] Notably, it is a key intermediate in the synthesis of the medication Mifepristone.^{[4][5]}

Physicochemical Properties

The physical and chemical properties of 4-bromo-N,N-dimethylaniline are summarized in the tables below. The compound is typically an off-white to beige crystalline solid.^{[1][6][7]}

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ BrN	[6]
Molecular Weight	200.08 g/mol	[6]
Appearance	Off-white to beige crystalline solid	[6][7][8]
Melting Point	52-54 °C	[7][9]
Boiling Point	264 °C	[7][9]
Flash Point	113 °C	[7][8]
Solubility	Soluble in methanol, partially soluble in other organic solvents, insoluble in water.	[3][9]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	4-bromo-N,N-dimethylaniline	[6]
CAS Number	586-77-6	[6][7]
InChI	1S/C8H10BrN/c1-10(2)8-5-3-7(9)4-6-8/h3-6H,1-2H3	[10]
InChIKey	XYZWMVYYUIMRIZ-UHFFFAOYSA-N	[10]
SMILES	CN(C)c1ccc(Br)cc1	[10]

Experimental Protocols

Detailed methodologies for the synthesis and purification of 4-bromo-N,N-dimethylaniline are crucial for obtaining high-purity material for research and development.

Synthesis Protocols

Several methods for the synthesis of 4-bromo-N,N-dimethylaniline have been reported. Below are two common procedures.

Protocol 1: Bromination of N,N-dimethylaniline

This method involves the direct bromination of N,N-dimethylaniline using bromine in glacial acetic acid.[\[11\]](#)

- Materials:
 - N,N-dimethylaniline (10 g)
 - Glacial acetic acid
 - Bromine (6.6 g)
 - Water
 - Alcohol (for recrystallization)
- Procedure:
 - Dissolve 10 g of N,N-dimethylaniline in glacial acetic acid.
 - Gradually add a solution of 6.6 g of bromine dissolved in glacial acetic acid to the N,N-dimethylaniline solution.
 - Dilute the reaction mixture with water to precipitate the product.
 - Filter the precipitate.
 - Recrystallize the crude product from alcohol to yield pure 4-bromo-N,N-dimethylaniline. The expected yield is almost theoretical (16-17 g).[\[11\]](#)

Protocol 2: N,N-dimethylation of 4-bromoaniline

This procedure describes the methylation of 4-bromoaniline using paraformaldehyde and sodium cyanoborohydride.[12]

- Materials:
 - 4-bromoaniline (p-bromoaniline) (1.559 g)
 - Paraformaldehyde (18.6 mmol)
 - Glacial acetic acid (15 mL)
 - Sodium cyanoborohydride (1.13 g, 17.98 mmol)
 - 5M aqueous sodium hydroxide solution (60 mL)
 - Ethyl acetate (for extraction)
 - Water
 - Saturated aqueous sodium chloride solution
 - Anhydrous sodium sulfate
- Procedure:
 - Prepare a stirred slurry of 1.559 g of p-bromoaniline and 18.6 mmol of paraformaldehyde in 15 mL of glacial acetic acid at 0 °C.
 - To this slurry, add 1.13 g of sodium cyanoborohydride.
 - Stir the resulting mixture at 0 °C for 25 minutes.
 - Remove the ice bath and heat the mixture to 65 °C.
 - Stir the mixture at 65 °C for 3 hours.
 - Pour the hot reaction mixture over 60 mL of 5M aqueous sodium hydroxide solution.
 - Dilute the mixture with 30 mL of ethyl acetate and separate the layers.

- Extract the aqueous layer twice with 20 mL of ethyl acetate.
- Combine the organic layers and wash sequentially with water (2 x 20 mL) and saturated aqueous sodium chloride solution (20 mL).
- Dry the combined organic layers over anhydrous sodium sulfate.
- Filter the dried solution and concentrate to obtain the product.

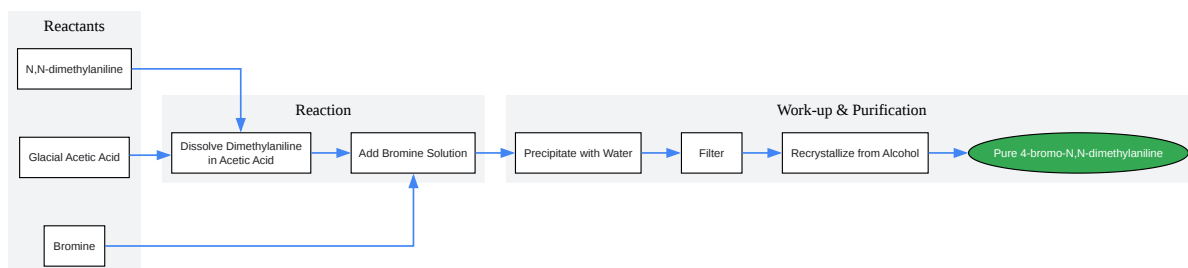
Purification Protocol

Purification of 4-bromo-N,N-dimethylaniline is typically achieved through recrystallization or distillation.^{[9][11]}

- Recrystallization:
 - The crude product can be recrystallized from alcohol to yield white plates of the pure compound.^[11]
- Distillation:
 - For further purification, the compound can be refluxed with two equivalents of acetic anhydride for 3 hours, followed by fractional distillation under reduced pressure.^[9]

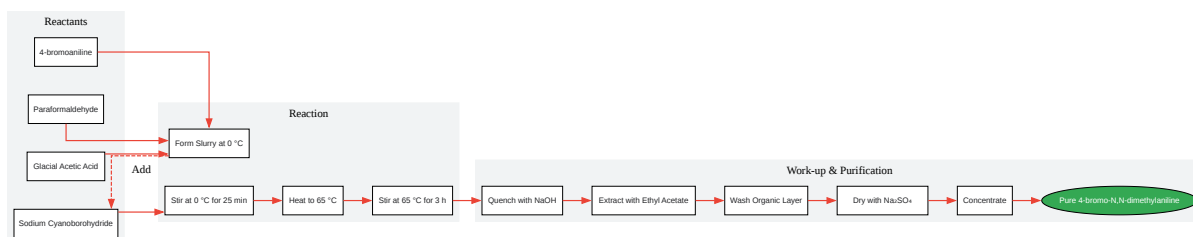
Visualized Experimental Workflows

The following diagrams illustrate the key experimental workflows described above.



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Caption: Synthesis of 4-bromo-N,N-dimethylaniline via Bromination.



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Caption: Synthesis via N,N-dimethylation of 4-bromoaniline.

Applications in Research and Drug Development

4-Bromo-N,N-dimethylaniline is a key intermediate in the synthesis of various organic molecules with applications in pharmaceuticals and agrochemicals.[1]

- **Pharmaceutical Synthesis:** It is a crucial precursor for the synthesis of Mifepristone, a medication used in reproductive health.[4][5] Its versatile reactivity makes it a valuable building block for creating a wide range of specialty chemicals and active pharmaceutical ingredients (APIs).[4][3]
- **Agrochemicals:** The compound is utilized in the development of novel agrochemicals to enhance crop protection.[1]
- **Dye Manufacturing:** It also finds applications in the synthesis of dyes.[1][3]
- **Analytical Chemistry:** 4-Bromo-N,N-dimethylaniline has been used as an internal standard in the determination of iodine in various samples, including pharmaceuticals and food products.[9]

Safety and Handling

4-Bromo-N,N-dimethylaniline is classified as harmful if swallowed, in contact with skin, or if inhaled.[7] It also causes skin and serious eye irritation.[7]

Table 3: GHS Hazard Statements

Hazard Code	Description	Source(s)
H302	Harmful if swallowed	[6]
H312	Harmful in contact with skin	[6]
H315	Causes skin irritation	[6]
H319	Causes serious eye irritation	[6]
H332	Harmful if inhaled	[6]

- Handling: Use personal protective equipment, including gloves, safety goggles, and a dust mask. Avoid contact with skin, eyes, and clothing.[13] Ensure adequate ventilation and avoid dust formation.[8] Wash hands thoroughly after handling.[7]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[3][8] It is incompatible with strong oxidizing agents, acids, and metals.[9][14]

Conclusion

4-Bromo-N,N-dimethylaniline is a commercially important chemical intermediate with well-defined properties and synthetic routes. Its utility in the pharmaceutical and agrochemical industries underscores its significance in organic synthesis. Proper handling and storage are essential due to its hazardous nature. This guide provides a foundational understanding for researchers and professionals working with this compound.

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- To cite this document: BenchChem. [Technical Guide: 4-Bromo-N,N-dimethylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289101#4-bromo-n-2-dimethylaniline-cas-number]

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